

Application Notes and Protocols for the Synthesis of N,O-Ditrityl Ganciclovir

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Compound of Interest		
Compound Name:	N,O-Ditrityl Ganciclovir	
Cat. No.:	B048959	Get Quote

Introduction

Ganciclovir is a potent antiviral drug effective against cytomegalovirus (CMV) infections. Chemical modification of ganciclovir, such as the introduction of protecting groups, is a critical step in the synthesis of its prodrugs, like valganciclovir, which exhibits enhanced bioavailability. This document provides a detailed protocol for the synthesis of **N,O-Ditrityl Ganciclovir**, a key intermediate where the primary hydroxyl group and the N-amino group of the guanine moiety are protected by trityl groups. This protection strategy allows for selective reactions at other positions of the ganciclovir molecule. The following protocol is intended for researchers, scientists, and drug development professionals.

Reaction Scheme

The synthesis involves the reaction of ganciclovir with trityl chloride in the presence of a base and a catalyst to yield **N,O-Ditrityl Ganciclovir**.

Chemical Equation:

Ganciclovir + 2 Trityl Chloride -- (Triethylamine, DMAP, DMF)--> N,O-Ditrityl Ganciclovir

Experimental Protocol Materials and Reagents

Ganciclovir



- Trityl chloride
- 4-Dimethylaminopyridine (DMAP)
- Triethylamine
- Dimethylformamide (DMF)
- · Ethyl acetate
- Water (deionized)

Equipment

- Reaction flask equipped with a stirrer and temperature control
- · Heating mantle
- Filtration apparatus
- · Standard laboratory glassware

Procedure

- Reaction Setup: In a suitable reaction flask, prepare a suspension of ganciclovir (61.5 g, 0.241 mol), 4-dimethylaminopyridine (142.5 mg, 0.001 mol), and triethylamine (181.3 mL, 1.29 mol) in dimethylformamide (570 mL).[1]
- Addition of Trityl Chloride: At 50 °C, add a solution of trityl chloride (178.5 g, 0.64 mol) in dimethylformamide (570 mL) to the suspension over a period of 25 minutes.[1]
- Reaction: Stir the reaction mixture for approximately 9 hours at 50 °C.[1]
- Work-up:
 - Cool the reaction mixture to 10 °C.[1]
 - Filter the mixture and wash the solid with dimethylformamide (150 mL).[1]



- Warm the filtrate to 20 °C.[1]
- Add water in two portions (1350 mL followed by 900 mL) to precipitate the product. Decant the supernatant.[1]
- Add ethyl acetate (1500 mL) to the resulting gummy solid and stir at room temperature for 12 hours.[1]
- · Isolation and Drying:
 - Filter the separated solid.
 - Wash the solid with ethyl acetate (100 mL).[1]
 - Dry the product at 54 °C to obtain N,O-Ditrityl Ganciclovir as a white solid.[1]

Data Presentation

Table 1: Quantitative Data for the Synthesis of N,O-Ditrityl Ganciclovir



Parameter	Value	Reference
Reactants		
Ganciclovir	61.5 g (0.241 mol)	[1]
Trityl Chloride	178.5 g (0.64 mol)	[1]
Triethylamine	181.3 mL (1.29 mol)	[1]
4-Dimethylaminopyridine	142.5 mg (0.001 mol)	[1]
Solvent		
Dimethylformamide (DMF)	1140 mL (total)	[1]
Reaction Conditions		
Temperature	50 °C	[1]
Reaction Time	~9 hours	[1]
Product		
Yield	76.0 g (43%)	[1]
Appearance	White solid	[1]
Characterization Data		
FT-IR (KBr, cm ⁻¹)	3422, 3310, 1681, 1671	[1]
¹H NMR (400 MHz, DMSO-d₅)	δ 3.38 (d, J=4.4 Hz, 2H), 3.52 (m, 1H), 3.87 (m, 3H), 5.41 (s, 2H), 6.46 (brs, 1H), 7.23-7.86 (m, 30H), 7.79 (s, 1H), 10.60 (s, 1H)	[1]
Mass Spec (m/z, DIP)	740.0 (M ⁺ + 1)	[1]

Visualizations

Diagram 1: Experimental Workflow for the Synthesis of N,O-Ditrityl Ganciclovir



Caption: Workflow for N,O-Ditrityl Ganciclovir Synthesis.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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